

# No Publicly Available Data on the Therapeutic Targets of Regaloside E

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## Compound of Interest

Compound Name: Regaloside E

Cat. No.: B15593486

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A comprehensive review of scientific literature and databases has revealed a significant lack of publicly available information on the potential therapeutic targets, mechanism of action, and pharmacological effects of a compound specifically identified as **Regaloside E**.

Despite extensive searches, no peer-reviewed articles, clinical trial data, or detailed experimental protocols specifically investigating **Regaloside E** were found. Consequently, it is not possible to provide an in-depth technical guide, quantitative data, or visualizations related to its therapeutic targets as requested.

While there is no information on **Regaloside E**, research has been conducted on related compounds, namely Regaloside A and Regaloside B, which were isolated from the flowers of *Lilium Asiatic* hybrids. A study published in the Journal of the Korean Society of Food Science and Nutrition detailed the anti-inflammatory activities of these two compounds.

## Anti-Inflammatory Activity of Regaloside A and B

In a study investigating their effects on inflammation, Regaloside A and B were found to modulate key inflammatory pathways. Specifically, the study reported that at a concentration of 50 µg/mL, these compounds inhibited the expression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2), two key enzymes involved in the inflammatory response. Furthermore, they were observed to decrease the ratio of phosphorylated p65 (p-p65) to total p65, a key event in the activation of the NF-κB signaling pathway, and reduce the expression of Vascular Cell Adhesion Molecule-1 (VCAM-1), a molecule involved in leukocyte adhesion and transmigration during inflammation.<sup>[1]</sup>

It is crucial to emphasize that these findings pertain to Regaloside A and B, and it cannot be assumed that **Regaloside E** would exhibit similar biological activities or therapeutic targets. The structural differences between these molecules, which are not detailed in the available literature, would likely lead to different pharmacological profiles.

Without any specific data on **Regaloside E**, any discussion of its potential therapeutic applications would be purely speculative. Further research, including isolation, structural elucidation, and comprehensive biological screening, is required to determine the pharmacological properties and potential therapeutic targets of **Regaloside E**.

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## References

- 1. researchgate.net [researchgate.net]
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